

Application Notes and Protocols for In Vivo Administration of SHIN2 in Mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SHIN2

Cat. No.: B1193483

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Topic: In vivo administration protocol for **SHIN2** in mice

Audience: Researchers, scientists, and drug development professionals.

Introduction:

SHIN2 is a potent and specific inhibitor of serine hydroxymethyltransferase (SHMT), a key enzyme in one-carbon (1C) metabolism.[1][2][3] SHMT catalyzes the conversion of serine to glycine, a reaction that provides one-carbon units essential for the synthesis of nucleotides and other biomolecules crucial for cancer cell proliferation.[4][5][6] The mitochondrial isoform, SHMT2, is frequently upregulated in various cancers, making it a promising therapeutic target.[1][4][6] In vivo studies in mouse models have demonstrated the anti-tumor efficacy of **SHIN2**, particularly in T-cell acute lymphoblastic leukemia (T-ALL), where it has been shown to act synergistically with the standard-of-care chemotherapeutic agent, methotrexate.[1][2][7] These application notes provide a detailed protocol for the preparation and intraperitoneal administration of **SHIN2** in mice, based on established preclinical studies.

Data Presentation

Table 1: **SHIN2** Formulation for In Vivo Administration

Component	Concentration/Solvent	Reference
(+)SHIN2	20 mg/mL	[1]
Vehicle	20% 2-hydroxypropyl- β -cyclodextrin in water	[1]

Table 2: Dosing Regimen for Single-Agent **SHIN2** Efficacy Studies in Mice

Parameter	Description	Reference
Animal Model	T-ALL allografted mice	[3]
Compound	(+)SHIN2	[1]
Dosage	200 mg/kg	[1][8][9]
Route of Administration	Intraperitoneal (IP) injection	[1][8][9]
Dosing Frequency	Twice daily (BID)	[1]
Treatment Duration	11 consecutive days	[1]

Table 3: Dosing Regimen for **SHIN2** and Methotrexate Combination Therapy in Mice

Parameter	Description	Reference
Animal Model	NOTCH1-induced mouse primary T-ALL	[1][10]
Compound 1	(+)SHIN2	[1][10]
Dosage	200 mg/kg	[1][10]
Route of Administration	Intraperitoneal (IP) injection	[1][10]
Compound 2	Methotrexate	[1][10]
Dosage	10 mg/kg	[1][10]
Route of Administration	Intraperitoneal (IP) injection	[1][10]
Treatment Cycle	4 cycles of treatment	[1][10]

Experimental Protocols

Protocol 1: Preparation of SHIN2 Dosing Solution

This protocol details the steps for preparing a 20 mg/mL solution of (+)SHIN2 for intraperitoneal injection in mice.

Materials:

- (+)SHIN2 powder
- 2-hydroxypropyl- β -cyclodextrin
- Sterile, nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Sterile syringe filters (0.22 μ m)
- Sterile syringes and needles

Procedure:

- Prepare the Vehicle:
 - In a sterile conical tube, dissolve 2-hydroxypropyl- β -cyclodextrin in sterile, nuclease-free water to a final concentration of 20% (w/v).
 - Vortex thoroughly until the solution is clear. This may require gentle warming.
 - Sterilize the vehicle solution by passing it through a 0.22 μ m syringe filter into a new sterile tube.
- Prepare the SHIN2 Solution:
 - Weigh the required amount of (+)SHIN2 powder and place it in a sterile conical tube.

- Add the appropriate volume of the sterile 20% 2-hydroxypropyl- β -cyclodextrin vehicle to achieve a final concentration of 20 mg/mL of **SHIN2**.^[1]
- Vortex the mixture vigorously until the (+)**SHIN2** is completely dissolved. The solution should be clear.
- Final Preparation for Injection:
 - Draw the **SHIN2** solution into sterile syringes of the appropriate size (e.g., 1 mL tuberculin syringes) for dosing.
 - Ensure that the final volume to be injected is calculated based on the individual mouse's body weight to achieve a dose of 200 mg/kg.

Protocol 2: In Vivo Administration of **SHIN2** by Intraperitoneal (IP) Injection

This protocol describes the procedure for administering the prepared **SHIN2** solution to mice via intraperitoneal injection.

Materials:

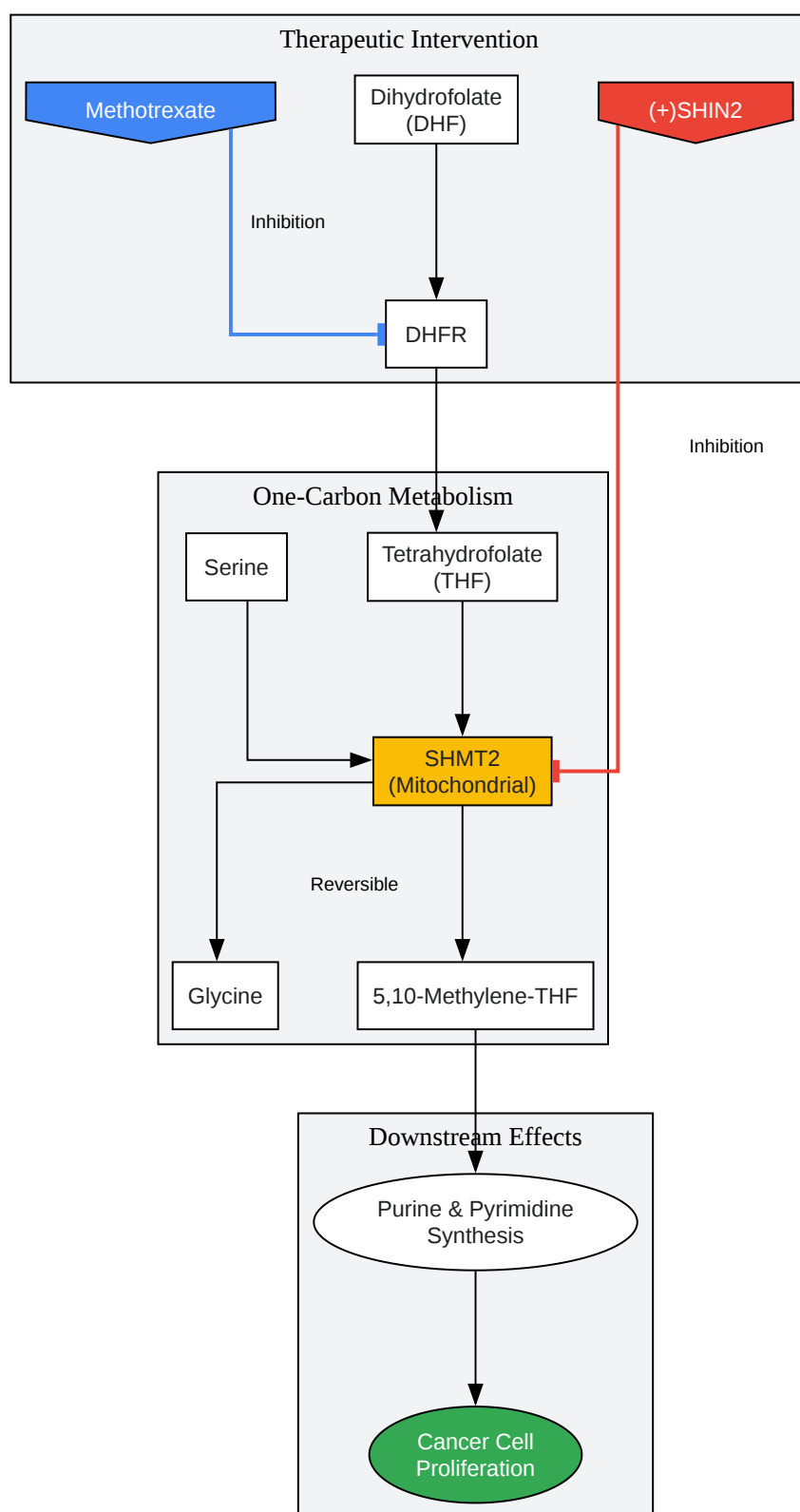
- Prepared **SHIN2** dosing solution (20 mg/mL)
- Mouse model (e.g., C57BL/6 or tumor-bearing mice)^{[1][8]}
- Sterile 1 mL syringes with 25-27 gauge needles
- Animal scale
- Appropriate personal protective equipment (PPE)

Procedure:

- Animal Preparation:
 - Weigh each mouse accurately on the day of dosing to calculate the precise injection volume.

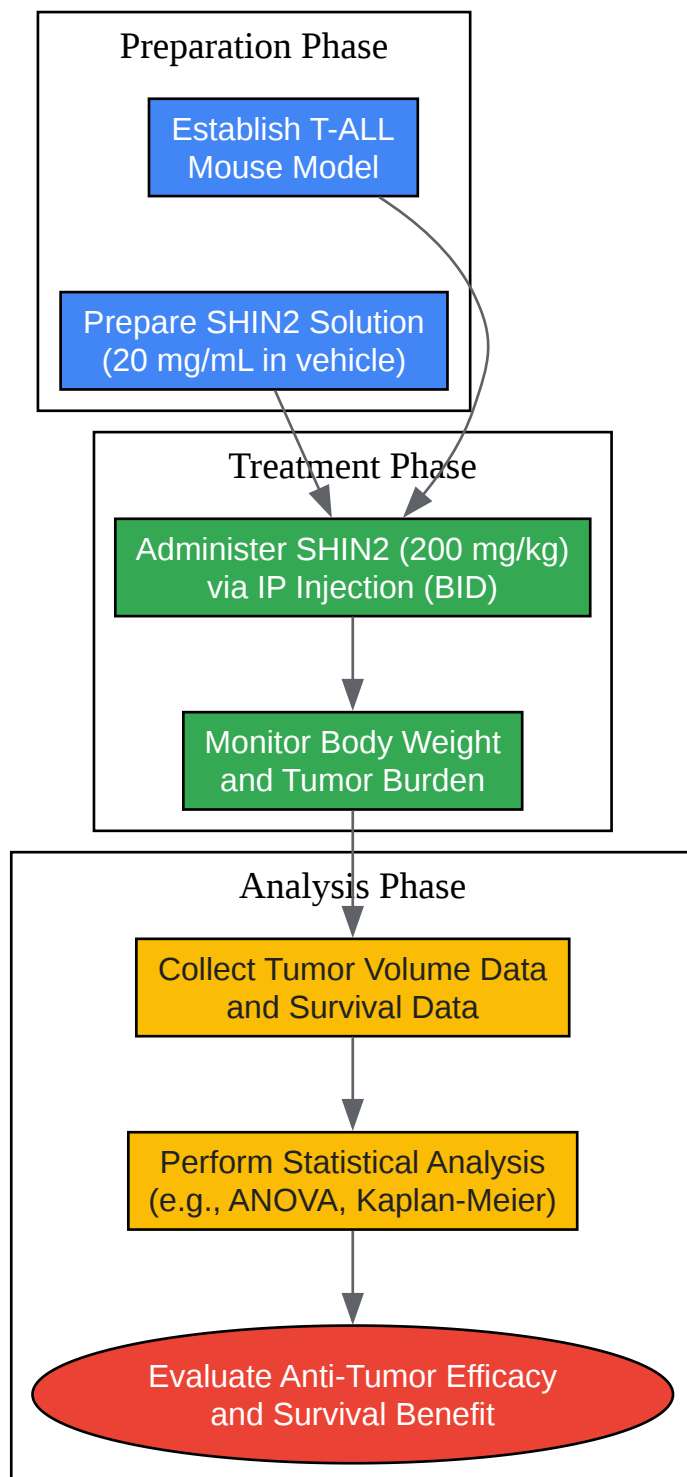
- The injection volume (in mL) can be calculated as: $(\text{Body Weight (kg)} * \text{Dose (mg/kg)}) / \text{Concentration (mg/mL)}$.
- For a 200 mg/kg dose and a 20 mg/mL solution, the injection volume is 10 μL per gram of body weight.
- Injection Procedure:
 - Properly restrain the mouse, ensuring the head is tilted downwards to displace the abdominal organs.
 - Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity.
 - Aspirate gently to ensure that no fluid (e.g., blood or urine) is drawn into the syringe, which would indicate improper needle placement.
 - If aspiration is clear, slowly inject the calculated volume of the **SHIN2** solution.
 - Withdraw the needle and return the mouse to its cage.
- Post-Injection Monitoring:
 - Monitor the mice for any signs of distress or adverse reactions following the injection.
 - For efficacy studies, continue the dosing regimen as planned (e.g., twice daily for 11 days).^[1]
 - Monitor tumor growth and animal health parameters (e.g., body weight) throughout the study.^[1]

Visualizations



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Caption: **SHIN2** inhibits SHMT2, blocking the conversion of serine to glycine and the production of one-carbon units.



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Caption: Workflow for an in vivo efficacy study of **SHIN2** in a mouse tumor model.

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References

- 1. SHMT inhibition is effective and synergizes with methotrexate in T-cell acute lymphoblastic leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. SHMT inhibition is effective and synergizes with methotrexate in T-cell acute lymphoblastic leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. SHMT2 inhibition disrupts the TCF3 transcriptional survival program in Burkitt lymphoma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchwithrutgers.com [researchwithrutgers.com]
- 8. | Others 13 | 3056942-19-6 | Invivochem [invivochem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. researchgate.net [researchgate.net]
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